

Application Note: Gas Chromatography Analysis of **N,2-dimethyl-N-phenylbenzenesulfonamide**

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Compound of Interest

Compound Name: *N,2-dimethyl-N-phenylbenzenesulfonamide*

Cat. No.: B263490

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Introduction

N,2-dimethyl-N-phenylbenzenesulfonamide is a chemical compound of interest in various fields, including organic synthesis and as a potential impurity in drug manufacturing processes. A reliable and robust analytical method for its quantification is crucial for quality control and research purposes. This application note details a gas chromatography (GC) method for the analysis of **N,2-dimethyl-N-phenylbenzenesulfonamide**. The protocol outlines the instrumental parameters, sample preparation, and validation parameters for the accurate and precise determination of this analyte.

Quantitative Data Summary

The following table summarizes the expected quantitative performance of this GC method for the analysis of **N,2-dimethyl-N-phenylbenzenesulfonamide**. These values are representative and may vary depending on the specific instrument and laboratory conditions.

Parameter	Value
Retention Time (RT)	Approximately 8.5 - 9.5 min
Linearity (r^2)	> 0.995
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL
Precision (%RSD)	< 5%
Accuracy (% Recovery)	95 - 105%

Experimental Protocols

This section provides a detailed protocol for the GC analysis of **N,2-dimethyl-N-phenylbenzenesulfonamide**.

1. Materials and Reagents

- **N,2-dimethyl-N-phenylbenzenesulfonamide** reference standard (purity > 99%)
- Methanol (HPLC grade or equivalent)
- Dichloromethane (HPLC grade or equivalent)
- Nitrogen or Helium (carrier gas, high purity)
- Hydrogen (for FID, high purity)
- Air (for FID, high purity)
- Volumetric flasks (Class A)
- Micropipettes
- GC vials with septa

2. Instrumentation

A standard gas chromatograph equipped with a flame ionization detector (FID) or a mass spectrometer (MS) is suitable for this analysis. The following instrumental conditions are recommended:

Parameter	Condition
GC System	Agilent 8890 GC or equivalent
Injector	Split/Splitless
Injector Temperature	280 °C
Injection Volume	1 µL
Split Ratio	20:1
Carrier Gas	Helium or Nitrogen
Flow Rate	1.0 mL/min (constant flow)
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Oven Program	Initial temperature: 150 °C, hold for 1 min Ramp: 15 °C/min to 300 °C Hold: 5 min at 300 °C
Detector	Flame Ionization Detector (FID) or Mass Spectrometer (MS)
FID Temperature	320 °C
FID Hydrogen Flow	30 mL/min
FID Air Flow	300 mL/min
FID Makeup Gas (N ₂)	25 mL/min
MS Transfer Line Temp	280 °C
MS Ion Source Temp	230 °C
MS Quadrupole Temp	150 °C
MS Mode	Electron Ionization (EI), Scan (m/z 50-500)

3. Standard Solution Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **N,2-dimethyl-N-phenylbenzenesulfonamide** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock standard solution with methanol to cover the desired concentration range (e.g., 0.5, 1, 5, 10, 25, 50 µg/mL).

4. Sample Preparation

The sample preparation will depend on the matrix. For a simple solution-based sample:

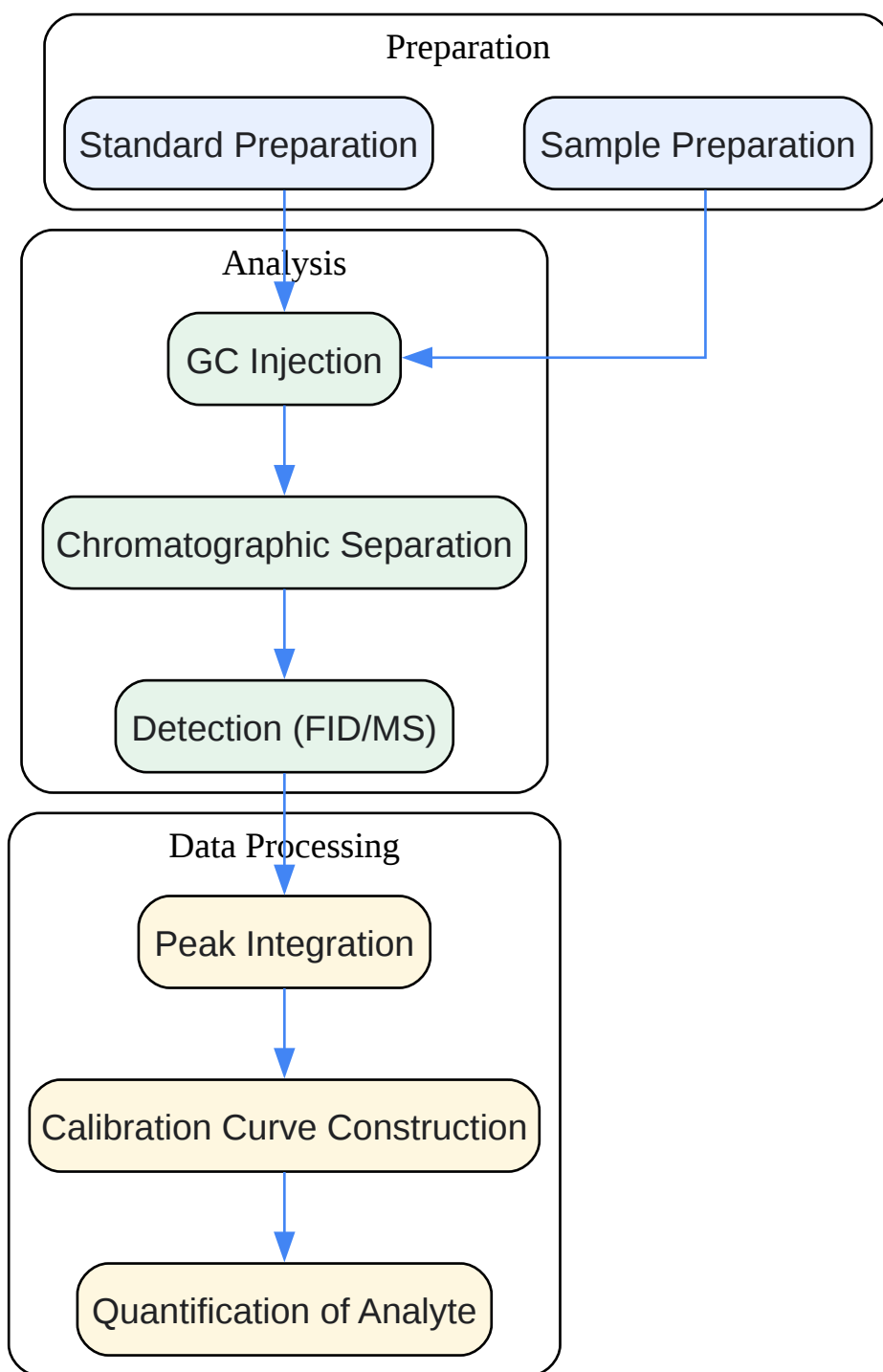
- Accurately weigh or pipette a known amount of the sample into a volumetric flask.
- Dissolve and dilute the sample with methanol to a final concentration within the calibration range.
- Filter the sample solution through a 0.45 µm syringe filter into a GC vial.

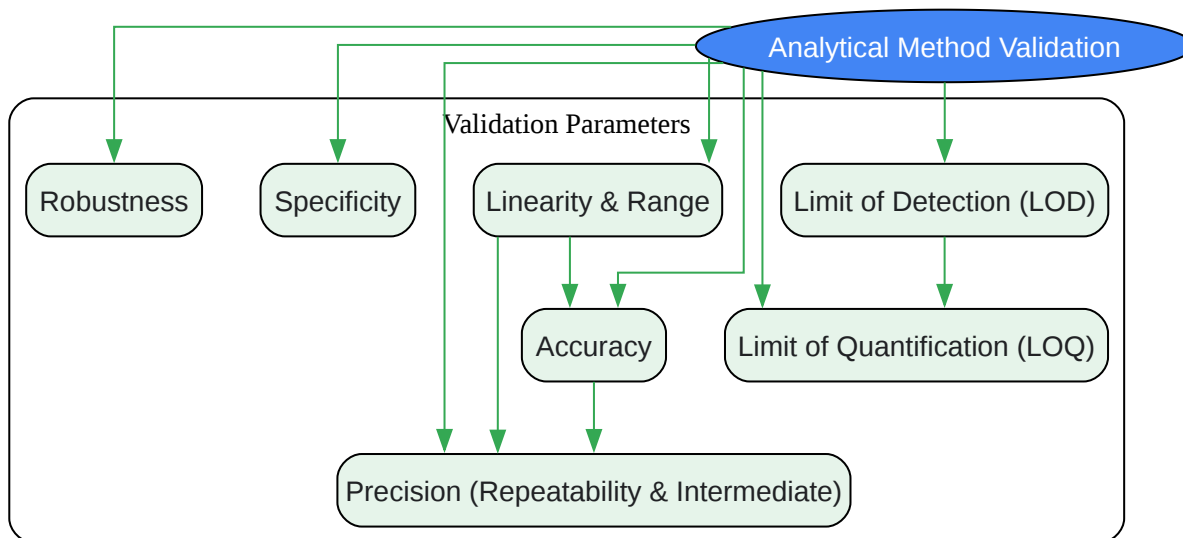
5. Analysis

- Inject the prepared standard and sample solutions into the GC system.
- Record the chromatograms and integrate the peak area for **N,2-dimethyl-N-phenylbenzenesulfonamide**.
- Construct a calibration curve by plotting the peak area of the standards against their concentrations.
- Determine the concentration of **N,2-dimethyl-N-phenylbenzenesulfonamide** in the samples from the calibration curve.

Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of the analytical method validation.





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